

physical and chemical properties of (S)-2-Amino-3,3-diphenylpropan-1-ol

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Compound of Interest

Compound Name: (S)-2-Amino-3,3-diphenylpropan-1-ol

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Technical Guide: (S)-2-Amino-3,3-diphenylpropan-1-ol

For Researchers, Scientists, and Drug Development Professionals

Introduction

(S)-2-Amino-3,3-diphenylpropan-1-ol is a chiral amino alcohol. Its structure, featuring a stereocenter and two phenyl groups, makes it a valuable building block in asymmetric synthesis and a potential scaffold in medicinal chemistry. This document provides a comprehensive overview of its physical and chemical properties, along with relevant experimental protocols.

Chemical and Physical Properties

The fundamental properties of **(S)-2-Amino-3,3-diphenylpropan-1-ol** are summarized below.

Table 1: General Information

Identifier	Value
IUPAC Name	(2S)-2-amino-3,3-diphenylpropan-1-ol[1]
CAS Number	162118-01-6[1]
Molecular Formula	C ₁₅ H ₁₇ NO[1]
Molecular Weight	227.31 g/mol [1]
SMILES	OC--INVALID-LINK-- <chem>C(C1=CC=CC=C1)C2=CC=CC=C2</chem> [1]

Table 2: Physical Properties

Property	Value
Purity	≥95%[1]
Appearance	Data not available
Melting Point	Data not available
Boiling Point	Data not available
Solubility	Data not available
Optical Rotation	Data not available

Note: Specific quantitative data for melting point, boiling point, solubility, and optical rotation for **(S)-2-Amino-3,3-diphenylpropan-1-ol** are not readily available in the public domain. These properties would need to be determined experimentally.

Experimental Protocols

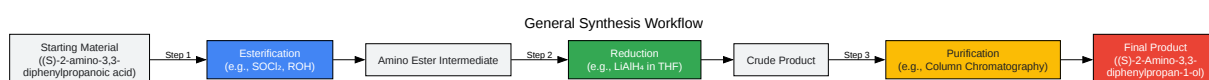
Detailed experimental protocols for the synthesis and analysis of **(S)-2-Amino-3,3-diphenylpropan-1-ol** are not extensively published. However, general methodologies for the synthesis of similar amino alcohols and their analysis are well-established.

Synthesis

A plausible synthetic route to **(S)-2-Amino-3,3-diphenylpropan-1-ol** could involve the reduction of the corresponding amino acid, (S)-2-amino-3,3-diphenylpropanoic acid, or its ester derivative. This is a common method for the preparation of amino alcohols.

General Protocol for the Reduction of an Amino Acid:

- **Esterification (Optional but Recommended):** The carboxylic acid of the parent amino acid is often protected as an ester (e.g., methyl or ethyl ester) to prevent side reactions with the reducing agent. This can be achieved by reacting the amino acid with the corresponding alcohol under acidic conditions (e.g., using thionyl chloride or a strong acid catalyst).
- **Reduction:** The amino ester is dissolved in a suitable anhydrous solvent, such as tetrahydrofuran (THF) or diethyl ether. A reducing agent, typically lithium aluminum hydride (LiAlH_4) or another suitable hydride, is added portion-wise at a reduced temperature (e.g., 0°C) under an inert atmosphere (e.g., nitrogen or argon).
- **Work-up:** After the reaction is complete, it is carefully quenched by the sequential addition of water and an aqueous base (e.g., NaOH solution) to precipitate the aluminum salts.
- **Extraction and Purification:** The product is extracted from the reaction mixture with an organic solvent. The combined organic layers are then dried over an anhydrous salt (e.g., Na_2SO_4 or MgSO_4), filtered, and the solvent is removed under reduced pressure. The crude product can be further purified by techniques such as column chromatography or recrystallization.



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Caption: General workflow for the synthesis of **(S)-2-Amino-3,3-diphenylpropan-1-ol**.

Analytical Methods

The purity and identity of **(S)-2-Amino-3,3-diphenylpropan-1-ol** can be determined using a combination of chromatographic and spectroscopic techniques.

3.2.1. High-Performance Liquid Chromatography (HPLC)

HPLC is a standard method for assessing the purity of non-volatile organic compounds. For chiral compounds like **(S)-2-Amino-3,3-diphenylpropan-1-ol**, chiral HPLC can be used to determine the enantiomeric excess (ee).

General HPLC Protocol:

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: A reversed-phase C18 column for purity analysis or a chiral column (e.g., based on cellulose or amylose derivatives) for enantiomeric excess determination.
- Mobile Phase: A mixture of an aqueous buffer (e.g., phosphate buffer) and an organic solvent (e.g., acetonitrile or methanol), run in either isocratic or gradient mode.
- Detection: UV detection at a wavelength where the phenyl groups absorb (e.g., around 254 nm).
- Sample Preparation: The sample is dissolved in a suitable solvent, typically the mobile phase, and filtered before injection.

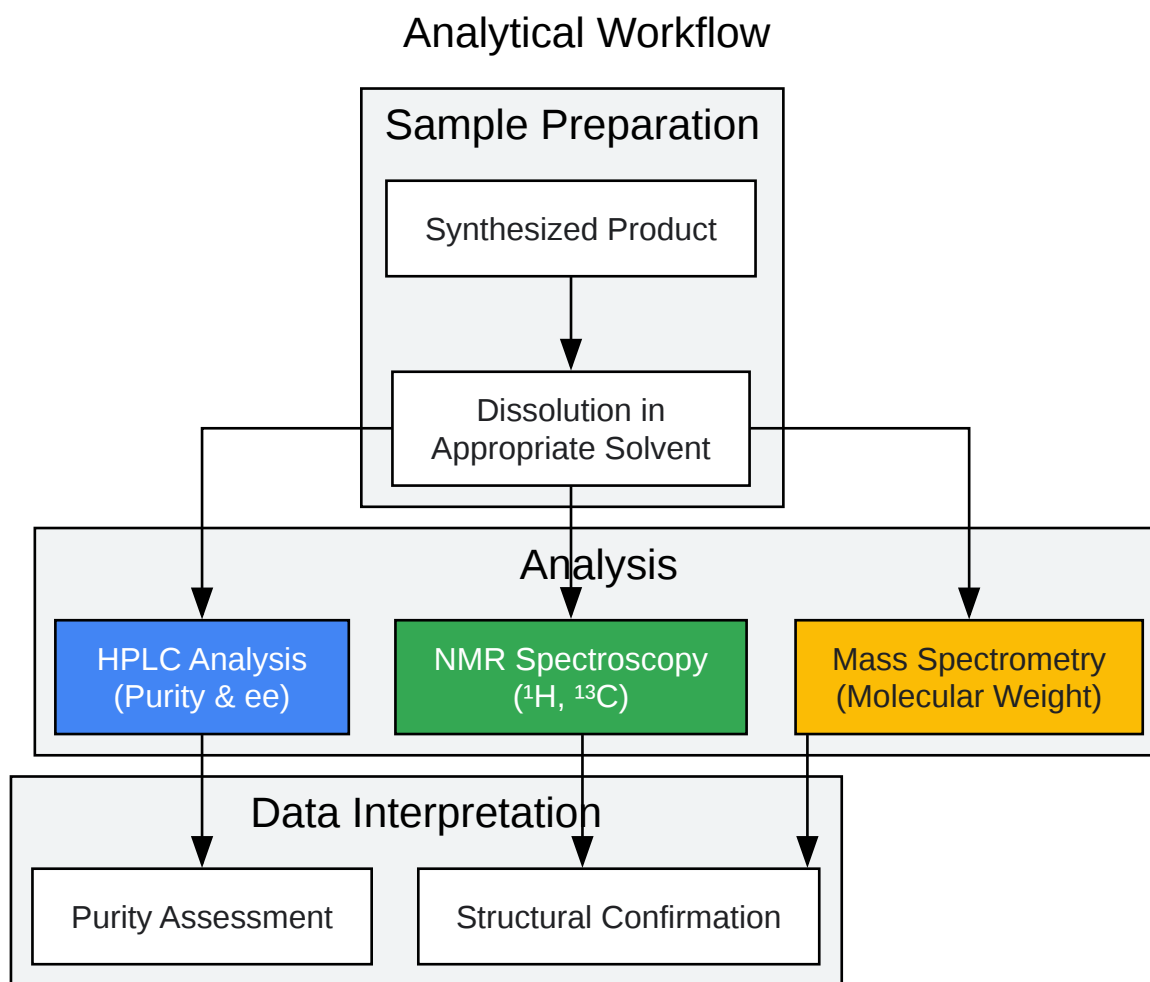
3.2.2. Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is essential for structural elucidation.

- ^1H NMR: Provides information about the number and types of protons in the molecule and their connectivity.
- ^{13}C NMR: Provides information about the carbon skeleton of the molecule.

3.2.3. Mass Spectrometry (MS)

MS is used to determine the molecular weight of the compound and can provide information about its structure through fragmentation patterns.



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Caption: Workflow for the analytical characterization of the compound.

Signaling Pathways and Applications

There is currently no specific information available in the public domain linking **(S)-2-Amino-3,3-diphenylpropan-1-ol** to particular signaling pathways. However, chiral amino alcohols are an important class of compounds in drug discovery and development. They are often used as intermediates in the synthesis of more complex molecules with biological activity. The structural motifs present in this compound could potentially interact with various biological targets, but this would require experimental investigation.

Conclusion

(S)-2-Amino-3,3-diphenylpropan-1-ol is a chiral building block with potential applications in organic synthesis and medicinal chemistry. While detailed experimental data for this specific compound is limited, its properties and behavior can be inferred from general principles of organic chemistry and the known characteristics of similar amino alcohols. Further experimental work is necessary to fully characterize this compound and explore its potential applications.

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References

- 1. (S)-2-Amino-3,3-diphenyl-1-propanol 95% | CAS: 162118-01-6 | AChemBlock [achemblock.com]
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